

5-Bromo-6-hydroxypicolinic acid molecular weight and formula

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Compound of Interest

Compound Name: 5-Bromo-6-hydroxypicolinic acid

Cat. No.: B566694

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5-Bromo-6-hydroxypicolinic Acid: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical summary of the fundamental physicochemical properties of **5-Bromo-6-hydroxypicolinic acid**, a heterocyclic compound of interest in chemical and pharmaceutical research.

Core Molecular Data

The essential molecular identifiers for **5-Bromo-6-hydroxypicolinic acid** are presented below. This data is foundational for all further experimental and computational work.

Property	Value	Citations
Molecular Formula	C6H4BrNO3	[1] [2]
Molecular Weight	218.01 g/mol	[1]
CAS Number	1214385-51-9	[1] [3]

Chemical Structure and Nomenclature

5-Bromo-6-hydroxypicolinic acid is a derivative of picolinic acid, which is pyridine-2-carboxylic acid. The structure is characterized by a bromine atom at the 5th position and a hydroxyl group at the 6th position of the pyridine ring.

Synonyms:

- 5-Bromo-6-hydroxypyridine-2-carboxylic acid[1]

Experimental Considerations

While specific experimental protocols for this exact compound are not detailed in the provided search results, a general workflow for the characterization and use of such a compound would typically involve the following stages.

A generalized experimental workflow for a novel chemical entity.

A synthesis on demand for **5-Bromo-6-hydroxypicolinic acid** has been noted[1]. A synthesis protocol for a similar compound, 5-bromo-6-hydroxynicotinic acid, involves the bromination of 6-hydroxynicotinic acid[4]. This suggests that a potential synthetic route for **5-Bromo-6-hydroxypicolinic acid** could involve the direct bromination of 6-hydroxypicolinic acid.

Further research would be required to establish detailed experimental protocols for the synthesis, purification, and various applications of **5-Bromo-6-hydroxypicolinic acid**. No specific signaling pathways involving this compound were identified in the initial search.

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References

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